

How to prepare NCB-0846 stock solutions for experiments

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Compound of Interest

Compound Name: NCB-0846

Cat. No.: B15608171

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Application Notes and Protocols for NCB-0846 A Guide for Researchers, Scientists, and Drug Development Professionals

Introduction:

NCB-0846 is a potent and orally active small molecule inhibitor of TRAF2- and NCK-interacting kinase (TNIK), a key regulator of the canonical Wnt/ β -catenin signaling pathway.^{[1][2][3]} By binding to TNIK, **NCB-0846** effectively blocks Wnt signaling, demonstrating significant anti-tumor and anti-cancer stem cell (CSC) activities.^{[1][2]} This compound has been shown to inhibit the growth of colorectal cancer cells both in vitro and in vivo.^{[3][4]} Additionally, **NCB-0846** has been reported to inhibit the TGF- β signaling pathway.^{[5][6][7]} These application notes provide detailed protocols for the preparation of **NCB-0846** stock solutions for various experimental applications.

Properties of NCB-0846

Property	Value	Reference
Molecular Formula	C ₂₁ H ₂₁ N ₅ O ₂	[8]
Molecular Weight	375.42 g/mol	[5][8]
CAS Number	1792999-26-8	[5][8]
Appearance	Light yellow to yellow solid	[6]
Primary Target	TNIK (IC ₅₀ : 21 nM)	[1][5][9]
Additional Targets	FLT3, JAK3, PDGFR α , TRKA, CDK2/CycA2, HGK	[1][5]

Solubility of NCB-0846

Solvent	Solubility	Notes	Reference
DMSO	≥ 75 mg/mL (199.77 mM)	Use fresh, anhydrous DMSO as it is hygroscopic and moisture can reduce solubility. Sonication is recommended.	[1][9]
	≥ 30 mg/mL (79.91 mM)		[5][6]
	5 mg/mL		[8]
Ethanol	2 mg/mL		[1]
DMF	1 mg/mL		[8]
Water	Insoluble		[1]

Protocols for Stock Solution Preparation

High-Concentration Stock Solution for In Vitro Use (e.g., 50 mM in DMSO)

This high-concentration stock is suitable for subsequent dilution into cell culture media for various cellular assays.

Materials:

- **NCB-0846** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- (Optional) Sonicator

Protocol:

- Aseptic Technique: Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination.
- Weighing: Accurately weigh the desired amount of **NCB-0846** powder. For example, to prepare 1 mL of a 50 mM stock solution, weigh out 18.77 mg of **NCB-0846** (Molecular Weight: 375.42 g/mol).
- Dissolving: Add the weighed **NCB-0846** to a sterile tube. Using a calibrated micropipette, add the calculated volume of anhydrous DMSO. For the example above, add 1 mL of DMSO.
- Mixing: Vortex the solution thoroughly until the compound is completely dissolved. If necessary, sonicate the solution for a few minutes to aid dissolution.[9]
- Sterilization (Optional): If required for your specific application, sterilize the stock solution by filtering it through a 0.22 µm syringe filter compatible with DMSO.
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes.[1][6]

- Storage: Store the aliquots at -20°C for short-term storage (up to 6 months) or at -80°C for long-term storage (up to 1 year).^[5]^[6]

Working Solutions for Cell-Based Assays

Prepare working solutions by diluting the high-concentration stock solution in cell culture medium to the desired final concentration immediately before use.

Example: To prepare 1 mL of a 10 µM working solution from a 50 mM stock:

- Calculate the volume of stock solution needed: $(10\text{ }\mu\text{M} * 1\text{ mL}) / 50\text{ mM} = 0.2\text{ }\mu\text{L}$.
- Add 0.2 µL of the 50 mM **NCB-0846** stock solution to 999.8 µL of pre-warmed cell culture medium.
- Mix thoroughly by gentle pipetting or vortexing before adding to your cell cultures.

Formulation for In Vivo Oral Administration

For animal studies, **NCB-0846** can be formulated as a suspension for oral gavage. Below are two example formulations found in the literature.

Formulation 1: DMSO/PEG300/Tween-80/Saline^[5]^[9]

Materials:

- **NCB-0846** powder
- DMSO
- PEG300
- Tween-80
- Saline solution
- Sterile tubes
- Vortex mixer

- Sonicator

Protocol:

- Prepare a stock solution of **NCB-0846** in DMSO.
- In a sterile tube, add the components in the following order, ensuring each component is fully dissolved before adding the next:
 - 10% DMSO (containing the required amount of **NCB-0846**)
 - 40% PEG300
 - 5% Tween-80
 - 45% Saline
- Vortex and sonicate the mixture to ensure a homogenous and clear solution.[\[5\]](#)[\[9\]](#) The reported solubility for this formulation is ≥ 2.25 mg/mL.[\[5\]](#)

Formulation 2: DMSO/Corn Oil[\[5\]](#)

Materials:

- **NCB-0846** powder
- DMSO
- Corn oil
- Sterile tubes
- Vortex mixer

Protocol:

- Prepare a stock solution of **NCB-0846** in DMSO.
- Add the components in the following order:

- 10% DMSO (containing the required amount of **NCB-0846**)
- 90% Corn oil
- Vortex thoroughly to create a uniform suspension. The reported solubility for this formulation is ≥ 2.25 mg/mL.[5]

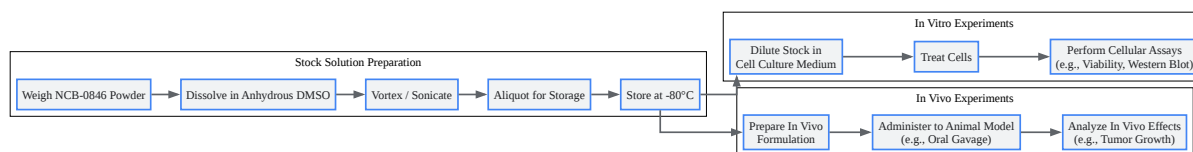
Storage and Stability of NCB-0846

Form	Storage Temperature	Stability	Reference
Powder	-20°C	3 years	[1][6]
4°C	2 years	[5][6]	
Stock Solution in Solvent	-80°C	1 year	[1][5][6]
-20°C	1-6 months	[1][5][6]	

Important Considerations:

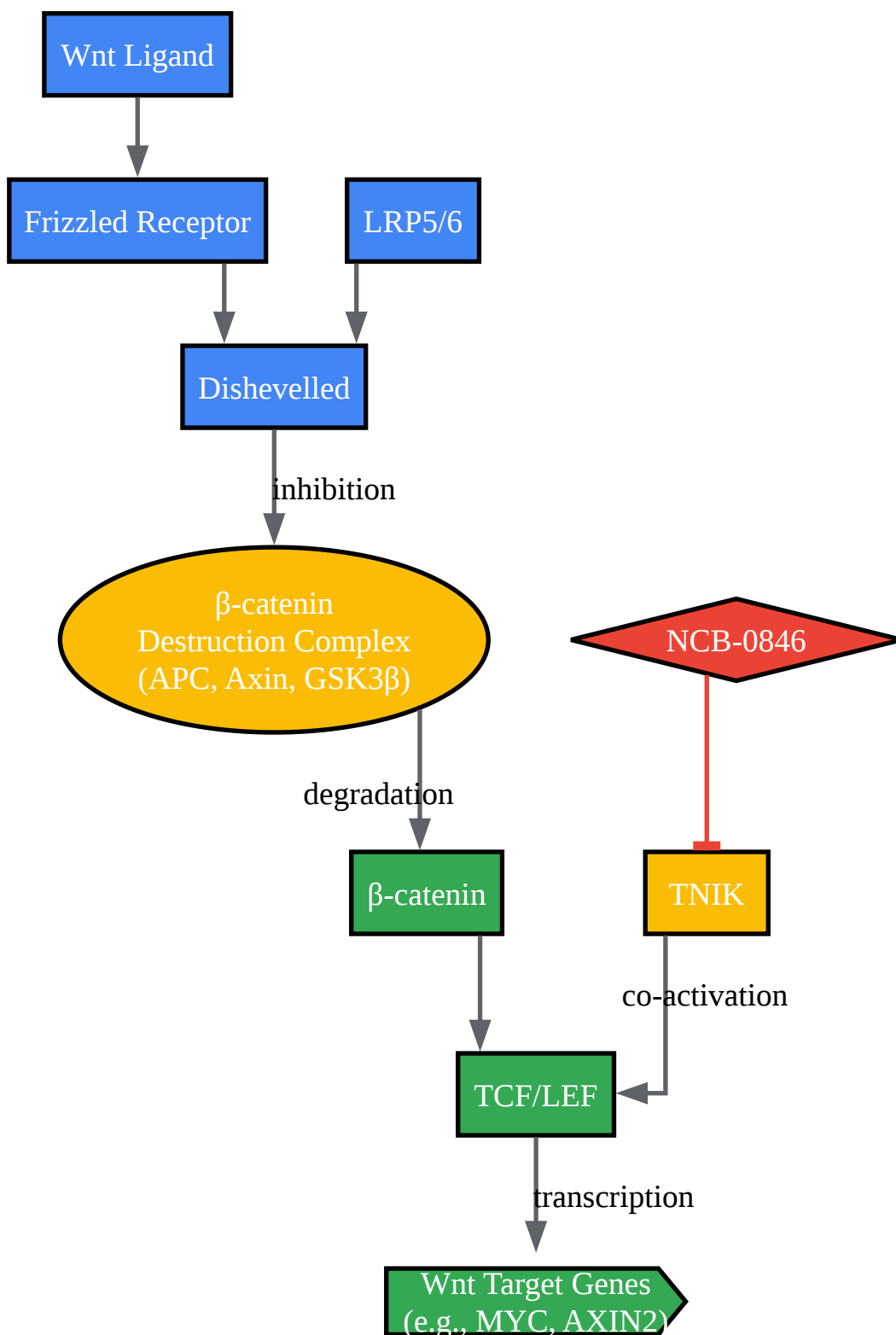
- Always use fresh, anhydrous DMSO for preparing stock solutions as **NCB-0846** solubility can be affected by moisture.[1]
- To maintain the stability of the compound, it is crucial to aliquot stock solutions and avoid repeated freeze-thaw cycles.[1][6]
- For in vivo formulations, it is recommended to prepare them fresh before each administration.

Visualizing Experimental Workflow and Signaling Pathway



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Caption: Workflow for preparing and using **NCB-0846** solutions.



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Caption: **NCB-0846** inhibits the Wnt signaling pathway by targeting TNIK.

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